

# MM-102 Trifluoroacetate: Safe Handling & Disposal Protocol[1][2]

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## Compound of Interest

Compound Name: MM-102 trifluoroacetate

Cat. No.: B12509840

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## Executive Summary & Scientific Rationale

Do not treat MM-102 solely as a generic chemical salt. Effective disposal of **MM-102 Trifluoroacetate** requires addressing a "Dual Hazard" profile:

- **Biological Potency:** MM-102 is a high-affinity peptidomimetic inhibitor of the MLL1-WDR5 protein-protein interaction (IC50 = 2.4 nM) [1, 2].[1][2][3] As an epigenetic modulator capable of altering gene expression (specifically HoxA9 and Meis-1), it must be handled with the rigor reserved for high-potency pharmaceutical ingredients (HPAPIs).[4][1]
- **Chemical Persistence:** The trifluoroacetate (TFA) counter-ion introduces a fluorinated moiety. [1] The carbon-fluorine bond is exceptionally stable, rendering standard biological waste treatment ineffective.[1] Improper disposal risks environmental persistence and aquatic toxicity [3].[1][5][6]

**Core Directive:** All waste streams containing MM-102 must be routed for high-temperature incineration.[4][1] Down-the-drain disposal is strictly prohibited.[4][1]

## Hazard Identification & Safety Data

The following data summarizes the critical safety parameters derived from standard Safety Data Sheets (SDS) and chemical properties.

| Parameter         | Specification                      | Operational Implication   |
|-------------------|------------------------------------|---|
| CAS Number        | 1417329-24-8                       | Use for waste manifesting.[4]<br>[1]  |
| Chemical Nature   | Fluorinated Peptidomimetic<br>Salt | Acidic in solution; resistant to biodegradation.[4][1]  |
| Signal Word       | DANGER                             | High vigilance required.[4][1][5]   |
| Hazard Statements | H314, H318, H412                   | Causes severe skin burns/eye damage; harmful to aquatic life with long-lasting effects [4].[4]<br>[1] |
| Target Organ      | Epigenetic Machinery (MLL1)        | Potential reproductive/developmental toxin (precautionary principle).<br>[4]                          |
| Acidity           | Low pH (in aqueous solution)       | Potential hydrolysis of non-resistant containers.[4]  |

## Disposal Workflow & Decision Logic

The following protocol ensures compliance with RCRA (US) and REACH (EU) standards for halogenated organic waste.

### 3.1. Solid Waste (Trace Contaminated)[1]

- Items: Weighing boats, pipette tips, dry empty vials, contaminated gloves.[4][1]
- Protocol:
  - Do not place in general trash or standard "glass bins." [1]

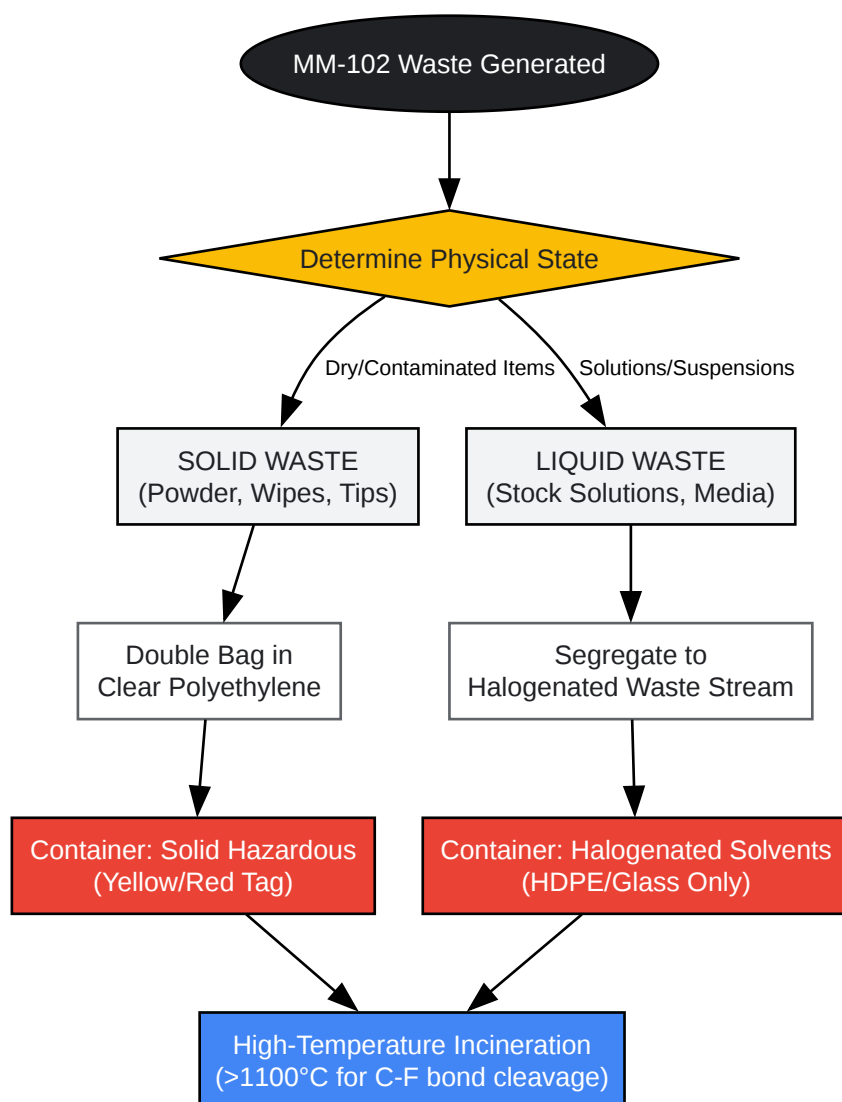
- Collect in a dedicated wide-mouth HDPE container labeled "Solid Hazardous Waste: Fluorinated Organics."<sup>[1]</sup>
- Double-bagging is mandatory to prevent fine powder dispersion during compaction/transport.<sup>[1]</sup>

### 3.2. Liquid Waste (Stock Solutions & Aliquots)<sup>[1]</sup>

- Items: Expired stock solutions (DMSO/Water), reaction mixtures.<sup>[1]</sup>
- Protocol:
  - Segregation: Pour into the Halogenated Solvent Waste stream. Do not mix with non-halogenated solvents (e.g., pure Acetone/Methanol waste), as this complicates the incineration process and increases disposal costs.<sup>[1]</sup>
  - Container Compatibility: Ensure the waste container is HDPE or Glass.<sup>[1]</sup> Avoid metal containers due to the potential corrosivity of the TFA salt over time.<sup>[1]</sup>
  - Labeling: clearly mark the tag with "MM-102 (MLL1 Inhibitor) - Contains Fluorine."<sup>[1]</sup>

### 3.3. Visual Decision Tree

The following diagram illustrates the operational logic for segregating MM-102 waste streams.



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Figure 1: Decision matrix for the segregation and destruction of MM-102 waste.[4][1] Note the convergence on high-temperature incineration to ensure destruction of the fluorinated motif.

## Emergency Procedures: Spill Management

In the event of a spill, immediate containment is necessary to prevent surface contamination and aerosolization.[1]

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and a lab coat.[1] If the spill is powder >50mg, use a N95/P100 respirator.[1]

- Containment:
  - Powder: Cover with a damp paper towel to prevent dust generation.[1] Do not dry sweep. [1][5]
  - Liquid: Absorb with an inert material (Vermiculite or chemically treated absorbent pads).[1]
- Decontamination:
  - Wipe the surface with a 10% Sodium Bicarbonate (NaHCO<sub>3</sub>) solution.[1] This neutralizes any residual acidity from the TFA component [5].[1]
  - Follow with a water rinse, then 70% Ethanol.[1]
- Disposal: Place all cleanup materials into the "Solid Hazardous Waste" bin described in Section 3.1.

## Regulatory & Compliance Notes

- EPA (USA): While MM-102 is not explicitly P-listed, it should be treated as a "Characteristic Waste" if the pH is < 2 (Code D002).[4][1] Due to the fluorine content, it is best practice to code it under F001/F002 (Spent Halogenated Solvents) if dissolved in organic solvents, or generic hazardous waste [6].[1]
- EU (REACH): Fluorinated compounds are under increasing scrutiny.[1] Ensure disposal via a licensed contractor capable of handling halogenated organics to prevent PFAS-like accumulation in water systems.[1]

## References

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